

Oxyayanin B chemical structure and properties

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Compound of Interest

Compound Name: Oxyayanin B

Cat. No.: B1195107

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An In-Depth Technical Guide to Oxyayanin B

For Researchers, Scientists, and Drug Development Professionals

Abstract

Oxyayanin B is a naturally occurring flavonoid, specifically a trihydroxy-trimethoxyflavone, that has been identified in a number of plant species. As a member of the flavonoid class of compounds, it holds potential for various biological activities, though specific research on this particular molecule is limited. This technical guide provides a comprehensive overview of the current knowledge on **Oxyayanin B**, including its chemical structure, properties, and known natural sources. Due to the scarcity of published experimental data, this guide also outlines general methodologies for the analysis and evaluation of similar flavonoid compounds, providing a framework for future research.

Chemical Structure and Identification

Oxyayanin B is a flavonoid derivative with the systematic IUPAC name 5,6-dihydroxy-2-(3-hydroxy-4-methoxyphenyl)-3,7-dimethoxychromen-4-one.^[1] The core structure is a flavone backbone substituted with three hydroxyl (-OH) groups and three methoxy (-OCH₃) groups at specific positions, which dictate its chemical behavior and potential biological functions.

Below is a DOT language script for the 2D chemical structure of **Oxyayanin B**.

Chemical structure of **Oxyayanin B**.

Chemical and Physical Properties

The following table summarizes the key chemical identifiers and computed properties for **Oxyayanin B**. Experimental data for properties such as melting point and solubility are not widely available in the literature.

Property	Value	Source
Molecular Formula	C18H16O8	[1]
Molecular Weight	360.3 g/mol	[1]
CAS Number	548-74-3	[1]
IUPAC Name	5,6-dihydroxy-2-(3-hydroxy-4-methoxyphenyl)-3,7-dimethoxychromen-4-one	[1]
Synonyms	3',5,6-Trihydroxy-3,4',7'-trimethoxyflavone, 3,7,4'-trimethylquercetagenin	[1]
Monoisotopic Mass	360.08451746 Da	[1]
XLogP3 (Computed)	2.8	[1]
SMILES	<chem>COC1=C(C=C(C=C1)C2=C(C(=O)C3=C(C(=C(C=C3O2)OC)O)OC)O</chem>	[1]
InChIKey	UQBUUCDVKDSHCE-UHFFFAOYSA-N	[1]

Natural Sources

Oxyayanin B has been identified as a plant metabolite in several species.[1] The primary reported natural sources include:

- Apuleia leiocarpa[1]
- Hyptis brevipes[1]

- *Pulicaria wightiana* (from the aerial parts)[[1](#)]

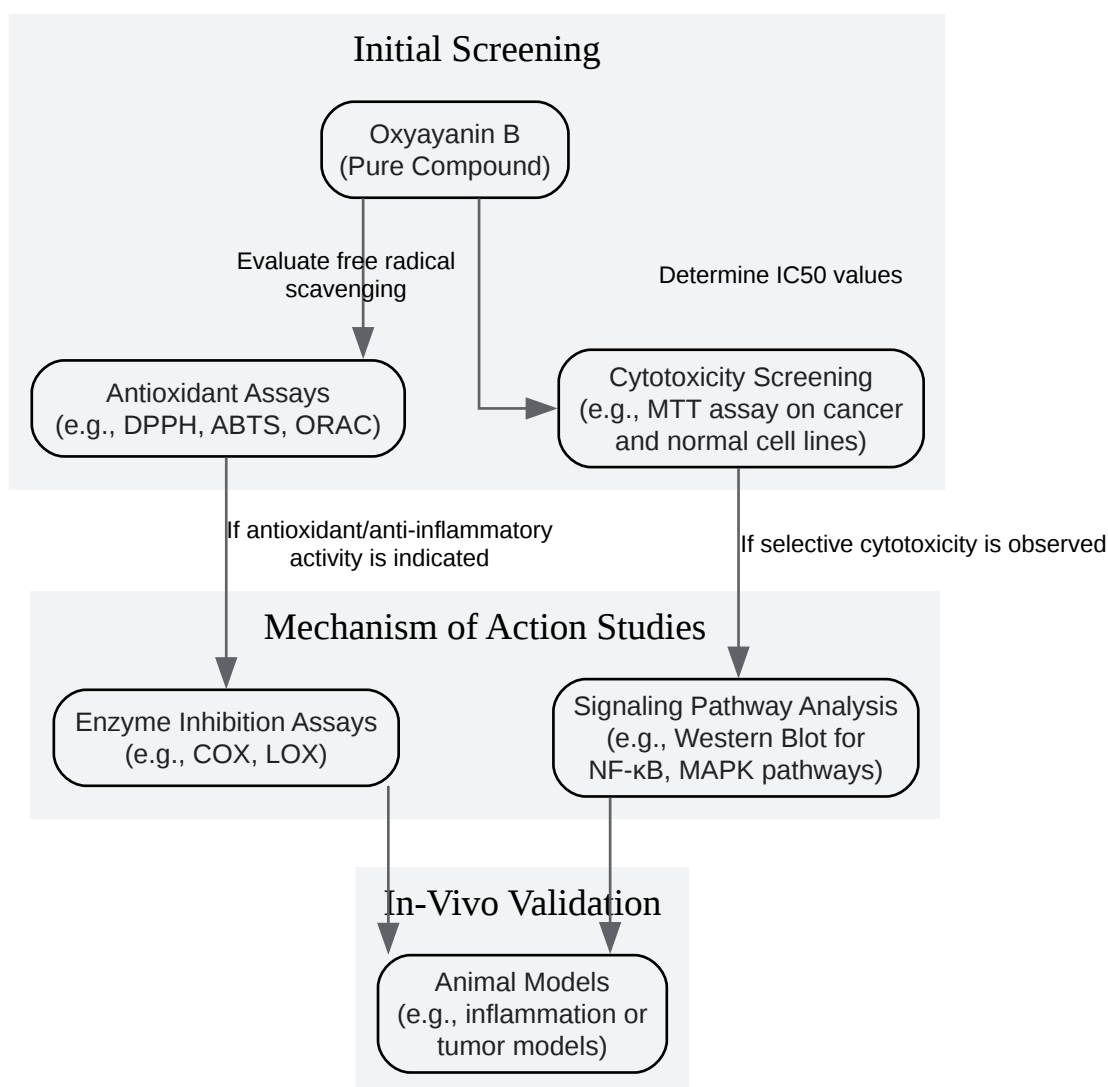
Biological Activity and Signaling Pathways

While the broader class of flavonoids is known for a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects, specific in-vitro and in-vivo studies on **Oxyayanin B** are not extensively documented in publicly available scientific literature. Consequently, there is no validated information on the specific signaling pathways that **Oxyayanin B** may modulate.

Based on its structure as a polyhydroxylated and methoxylated flavonoid, it could be hypothesized to exhibit antioxidant properties through free radical scavenging. The arrangement of hydroxyl groups on the B-ring is often a key determinant of such activity. However, without experimental data, this remains speculative.

Future research could investigate the effects of **Oxyayanin B** on common signaling pathways implicated in inflammation and cancer, such as NF- κ B and MAPK pathways.

Below is a generalized hypothetical workflow for screening the biological activity of a novel flavonoid like **Oxyayanin B**.



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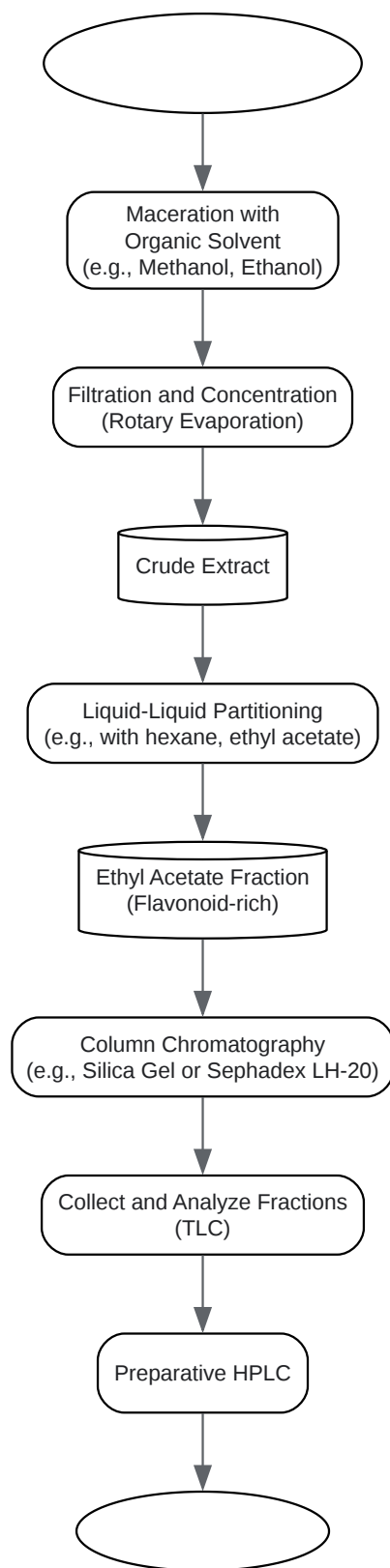
Hypothetical workflow for evaluating **Oxyayanin B**.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Oxyayanin B** are not readily available. This section outlines general methodologies that can be adapted for future research on this compound.

Isolation from Natural Sources

A general protocol for the isolation of flavonoids from plant material is presented below. This would need to be optimized for the specific plant source and target compound.



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References

- 1. Purification, characterization and antibacterial potential of a lectin isolated from Apuleia leiocarpa seeds - PubMed [pubmed.ncbi.nlm.nih.gov]
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